

Application Notes and Protocols for 5-TAMRA NHS Ester Protein Labeling

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Compound of Interest

Compound Name: 5-Carboxytetramethylrhodamine

Cat. No.: B559615

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Introduction

Tetramethylrhodamine (TAMRA) is a bright, photostable orange fluorescent dye widely utilized for the covalent labeling of proteins, antibodies, and other biomolecules.[1][2] The 5-TAMRA isomer ensures reproducibility in critical biological applications.[3][4] The N-hydroxysuccinimide (NHS) ester functional group of 5-TAMRA readily reacts with primary aliphatic amines, such as the side chain of lysine residues and the N-terminus of proteins, to form a stable amide bond.[3][5] This process, known as amine labeling, is a common and effective method for producing fluorescently tagged proteins for various downstream applications, including immunofluorescent staining, fluorescence in situ hybridization (FISH), flow cytometry, and fluorescence microscopy.[1][3][4]

This document provides a detailed protocol for the labeling of proteins with 5-TAMRA NHS ester, including methods for purification and calculation of the degree of labeling (DOL).

Reaction Mechanism

The labeling reaction involves the nucleophilic attack of a primary amine on the carbonyl carbon of the NHS ester. This results in the formation of a stable amide bond between the protein and the 5-TAMRA dye, with the release of N-hydroxysuccinimide as a byproduct.[6] The reaction is most efficient at a slightly alkaline pH (8.0-9.0), where the primary amines are deprotonated and thus more nucleophilic.[7][8]

Experimental Protocols

Materials Required

- Protein of interest (2-10 mg/mL in an amine-free buffer)
- 5-TAMRA NHS ester
- Anhydrous dimethyl sulfoxide (DMSO) or dimethylformamide (DMF)[9]
- Reaction Buffer: 0.1 M sodium bicarbonate or phosphate buffer, pH 8.3-8.5[9][10]
- Purification/Elution Buffer: Phosphate-buffered saline (PBS), pH 7.2-7.4[11]
- Quenching Buffer (optional): 1 M Tris-HCl, pH 7.5[9]
- Purification resin (e.g., Sephadex G-25) or spin columns[9][11]
- Spectrophotometer

Protocol: Protein Labeling with 5-TAMRA NHS Ester

1. Protein Preparation:

- Ensure the protein solution is in an amine-free buffer (e.g., PBS, MOPS, HEPES).[3] Buffers containing primary amines, such as Tris or glycine, will compete with the protein for reaction with the NHS ester and must be removed.[3][4]
- If necessary, dialyze the protein against an appropriate amine-free buffer (e.g., 0.01 M PBS, pH 7.2-7.4).[3][12]
- The recommended protein concentration is between 2-10 mg/mL.[4][12] Concentrations below 2 mg/mL may result in lower labeling efficiency.[4]

2. Preparation of 5-TAMRA NHS Ester Stock Solution:

- Immediately before use, prepare a stock solution of 5-TAMRA NHS ester in anhydrous DMSO or DMF to a concentration of 10 mg/mL or 1 mM.[3][9][11]
- Vortex the solution to ensure the dye is completely dissolved.[3]
- Note: The 5-TAMRA NHS ester solution should be prepared fresh for each labeling reaction, as its reactivity decreases over time in solution.[3][4] Protect the dye solution from light.[4]

3. Conjugation Reaction:

- Adjust the pH of the protein solution to 8.0-8.5 by adding the Reaction Buffer at a 1/10 (v/v) ratio.[\[3\]](#)[\[13\]](#)
- Calculate the required volume of the 5-TAMRA NHS ester stock solution. The optimal molar ratio of dye to protein should be determined empirically for each protein, but a starting range of 5:1 to 20:1 is recommended.[\[3\]](#)[\[12\]](#)
- Slowly add the calculated volume of the 5-TAMRA NHS ester stock solution to the protein solution while gently stirring or vortexing.[\[8\]](#)[\[13\]](#)
- Incubate the reaction mixture for 1-2 hours at room temperature, protected from light.[\[8\]](#)[\[9\]](#)
[\[13\]](#) For sensitive proteins, the incubation can be performed at 4°C for a longer period.[\[8\]](#)

4. Quenching the Reaction (Optional):

- To stop the labeling reaction, a quenching buffer such as 1 M Tris buffer (pH 7.5) can be added to a final concentration of 50 mM.[\[9\]](#) This will react with any unreacted 5-TAMRA NHS ester.

5. Purification of the Labeled Protein:

- It is crucial to remove the unreacted, free 5-TAMRA dye from the labeled protein to avoid high background fluorescence in downstream applications.[\[14\]](#)
- Gel Filtration/Size-Exclusion Chromatography (e.g., Sephadex G-25): This is a highly effective method for separating the larger labeled protein from the smaller free dye molecules.[\[14\]](#)
- Equilibrate the column with Purification Buffer (PBS, pH 7.2-7.4).[\[11\]](#)[\[13\]](#)
- Apply the reaction mixture to the column.[\[11\]](#)
- Elute the labeled protein with the Purification Buffer. The first colored fractions will contain the labeled protein.[\[13\]](#)[\[14\]](#)
- Spin Columns: Commercially available spin columns provide a rapid method for purification.
[\[3\]](#) Follow the manufacturer's instructions for column preparation and sample purification.[\[3\]](#)
- Dialysis: Dialyze the sample against a large volume of Purification Buffer at 4°C with several buffer changes over 12-24 hours.[\[15\]](#)

6. Storage of the Labeled Protein:

- Store the purified 5-TAMRA-protein conjugate at 4°C, protected from light.[\[7\]](#)[\[13\]](#)

- For long-term storage, add a cryoprotectant like glycerol (up to 50% final concentration) and store at -20°C.[7] Avoid repeated freeze-thaw cycles.[7]
- If the protein concentration is less than 0.5 mg/mL, consider adding a carrier protein like BSA (0.1%) to prevent denaturation and non-specific binding.[3]

Data Presentation

Quantitative Parameters for 5-TAMRA Labeling

Parameter	Recommended Value/Range	Reference
Protein Concentration	2 - 10 mg/mL	[4][12]
Reaction Buffer pH	8.0 - 9.0	[7][8]
Dye:Protein Molar Ratio	5:1 to 20:1 (empirically determined)	[3][12]
Incubation Time	1 - 2 hours at room temperature	[8][9][13]
Optimal Degree of Labeling (DOL)	2 - 4 moles of dye per mole of protein	[3][4]

Spectroscopic Properties of 5-TAMRA

Property	Value	Reference
Molar Extinction Coefficient (ϵ) at ~547-555 nm	~80,000 - 95,000 M ⁻¹ cm ⁻¹	[3][7]
Absorption Maximum (λ_{abs})	~547 - 555 nm	[1][3][7]
Emission Maximum (λ_{em})	~570 - 580 nm	[1][7]
Correction Factor (CF ₂₈₀)	~0.178 - 0.32	[7][16]

Calculation of the Degree of Labeling (DOL)

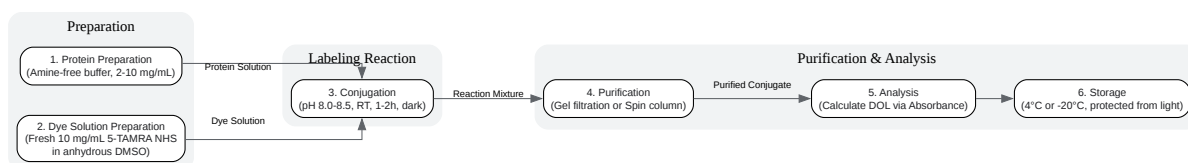
The DOL is the average number of dye molecules conjugated to a single protein molecule.[17] It can be determined by measuring the absorbance of the purified conjugate at 280 nm (for the

protein) and at the absorbance maximum of 5-TAMRA (~555 nm).[3][12]

- Measure the absorbance of the purified conjugate solution at 280 nm (A_{280}) and ~555 nm (A_{max}).[12]
- Calculate the concentration of the dye: $[\text{Dye}] \text{ (M)} = A_{\text{max}} / \epsilon_{\text{dye}}$
 - Where ϵ_{dye} is the molar extinction coefficient of 5-TAMRA at its absorption maximum.
[3]
- Calculate the corrected absorbance of the protein at 280 nm. This is necessary because the dye also absorbs light at 280 nm. $A_{\text{prot}} \text{ (corrected)} = A_{280} - (A_{\text{max}} \times CF_{280})$
 - Where CF_{280} is the correction factor for the dye's absorbance at 280 nm.[7][17]
- Calculate the concentration of the protein: $[\text{Protein}] \text{ (M)} = A_{\text{prot}} \text{ (corrected)} / \epsilon_{\text{prot}}$
 - Where ϵ_{prot} is the molar extinction coefficient of the protein at 280 nm (e.g., for IgG, ~210,000 $\text{M}^{-1}\text{cm}^{-1}$).[7]
- Calculate the Degree of Labeling (DOL): $\text{DOL} = [\text{Dye}] / [\text{Protein}]$ [17][18]

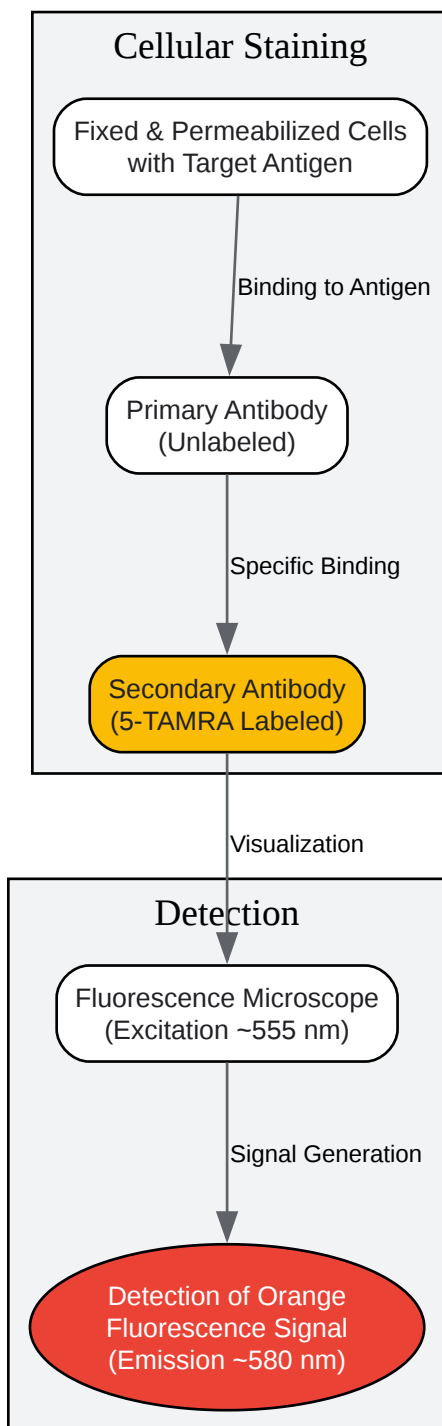
An optimal DOL is typically between 2 and 4 for most proteins to achieve a strong fluorescent signal without causing fluorescence quenching or compromising the protein's biological activity.
[3][4][7]

Visualization of Workflows



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Caption: Experimental workflow for 5-TAMRA NHS ester protein labeling.

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Caption: Application of 5-TAMRA labeled antibody in immunofluorescence.

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